

Essential Safety and Logistics for Handling 5-Bromo-2-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzotrifluoride

Cat. No.: B1266206

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2-nitrobenzotrifluoride**. The following procedural guidance is designed to ensure safe laboratory operations and minimize risks associated with this chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-nitrobenzotrifluoride** is presented below.

Property	Value
CAS Number	344-38-7
Molecular Formula	C ₇ H ₃ BrF ₃ NO ₂
Molecular Weight	270.00 g/mol
Appearance	Light yellow solid crystalline[1]
Melting Point	33-35 °C (lit.)
Boiling Point	95-100 °C at 5 mmHg (lit.)
Flash Point	113 °C (235.4 °F) - closed cup

Hazard Identification and Classification

5-Bromo-2-nitrobenzotrifluoride is classified as a hazardous substance. The following table summarizes its hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[2][3]
Acute Toxicity, Dermal	H312: Harmful in contact with skin[2][3]
Acute Toxicity, Inhalation	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	H315: Causes skin irritation[1][2][3]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1][2]

Operational Plan: Handling and First Aid

A systematic approach to handling this chemical is crucial for laboratory safety. This involves a combination of engineering controls, appropriate personal protective equipment, and established handling and emergency procedures.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[1][4]
Emergency eye wash fountains and safety showers should be readily accessible in the immediate vicinity of any potential exposure.[5]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Bromo-2-nitrobenzotrifluoride**.

Body Part	Equipment	Standard/Specification
Eye/Face	Safety glasses with side-shields or chemical goggles. A face shield may be required for larger quantities.[5]	Conforming to EN166 or OSHA 29 CFR 1910.133.[1]
Hands	Chemical-resistant, impervious gloves.[6] High-performance nitrile gloves are a suitable option.	Conforming to EN 374.
Body	Protective lab coat or chemical-resistant clothing/coveralls to prevent skin exposure.[1][6]	
Respiratory	A multi-purpose combination respirator cartridge (US) or an air-purifying respirator is necessary if ventilation is inadequate or for handling larger quantities.[5][6]	NIOSH (US) or EN 149 (EU) approved.

Step-by-Step Handling Procedures

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Don all required personal protective equipment.
- Dispensing: Carefully weigh and dispense the chemical within the fume hood. Avoid generating dust or aerosols.
- During Use: Keep the container tightly closed when not in use.[1] Avoid contact with skin, eyes, and clothing.[2][7] Do not eat, drink, or smoke in the work area.[5]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[1][2] Decontaminate the work surface.

First Aid Measures

Immediate action is required in case of exposure.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.^[1] Remove contact lenses if present and easy to do.^[1] If eye irritation persists, seek medical attention.^[1]
- **Skin Contact:** Take off immediately all contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs or if you feel unwell, get medical advice.^[1]^[2]
- **Inhalation:** Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately.

Disposal Plan

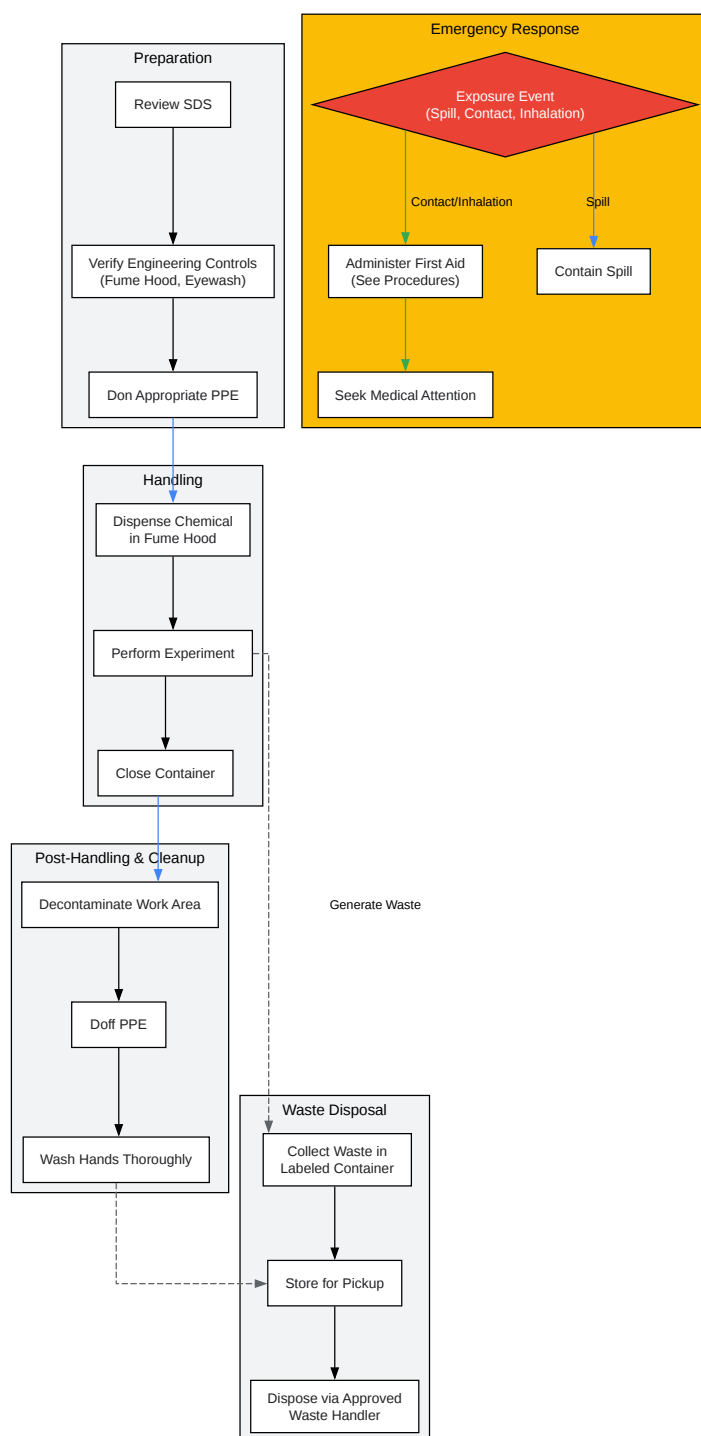
Proper disposal of **5-Bromo-2-nitrobenzotrifluoride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedures

- **Waste Collection:** Collect waste material in a suitable, labeled, and closed container. Do not mix with other waste streams unless compatibility is confirmed.
- **Container Disposal:** Empty containers may retain product residue. Handle them with the same precautions as the product itself.
- **Final Disposal:** Dispose of the contents and the container at an approved waste disposal plant in accordance with local, regional, and national regulations.^[1] Do not let the product enter drains.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **5-Bromo-2-nitrobenzotrifluoride**.



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Caption: Workflow for Safe Handling of **5-Bromo-2-nitrobenzotrifluoride**.

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